

Technical Support Center: C₂₀H₁₈FN₃O₂S₂

Stability & Handling[2]

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Compound of Interest

Compound Name: C₂₀H₁₈FN₃O₂S₂

Cat. No.: B12138372

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Compound Identity & Physicochemical Profile

Before addressing stability, it is critical to verify the structural features that dictate the degradation pathways of this molecule.[2]

- Chemical Name: N-benzyl-2-[2-({[(4-fluorophenyl)carbamoyl]methyl}sulfanyl)-1,3-thiazol-4-yl]acetamide[1][2]
- Molecular Formula: C₂₀H₁₈FN₃O₂S₂[2][3][4]
- Molecular Weight: 415.5 g/mol [2][3]
- Key Functional Groups:
 - Thioether (Sulfide) Linker: The critical stability weak point.[2] Susceptible to oxidation.[2]
 - Thiazole Ring: Generally stable, but contributes to UV absorption.[2]
 - Bis-Amide Backbone: Prone to hydrolysis under extreme pH but stable in neutral buffers. [2]

- Fluorophenyl Group: Increases lipophilicity; metabolically stable.[2]

Physicochemical Data Summary

Property	Value / Characteristic	Implication for Handling
State	Solid (Powder)	Hygroscopic; keep desiccated. [1][2]
Solubility	DMSO (>10 mM), Ethanol (Low), Water (Insoluble)	Requires organic co-solvent for biological assays.[2]
LogP (Calc)	~3.5 - 4.2	High lipophilicity; prone to sticking to plastics.[2]
pKa	Neutral amides	pH-independent solubility in physiological range.[2]

Stability Troubleshooting (Q&A)

Category A: Room Temperature Stability (Solid State)

Q: Can I store $C_{20}H_{18}FN_3O_2S_2$ on the benchtop at room temperature? A: Short-term only (Hours to Days). While the solid is kinetically stable at room temperature (20–25°C), the presence of the thioether (-S-) linkage makes it susceptible to S-oxidation (forming sulfoxides) if exposed to air and ambient moisture over time.[1][2]

- Recommendation: For daily use, keep the vial in a desiccator protected from light. For long-term storage (weeks/months), store at -20°C.

Q: My powder has turned from off-white to slight yellow. Is it degraded? A: Likely, yes. Yellowing often indicates photo-oxidation of the thiazole-sulfide system or trace hydrolysis.[1][2]

- Action: Perform an LC-MS check. If the purity is <95%, repurify or discard.[2] The oxidation products (sulfoxides) often have significantly different biological activities (potency shifts).[2]

Category B: Solution Stability (DMSO/Media)

Q: Is the compound stable in DMSO at room temperature? A: Use within 24 hours. DMSO is hygroscopic and can facilitate oxidation.[1][2] At room temperature, dissolved oxygen in DMSO

can attack the sulfur atom.[2]

- Protocol: Prepare fresh stocks. If storage is necessary, aliquot into single-use vials, purge with nitrogen/argon, and freeze at -20°C or -80°C. Avoid repeated freeze-thaw cycles as condensation introduces water, accelerating amide hydrolysis.[2]

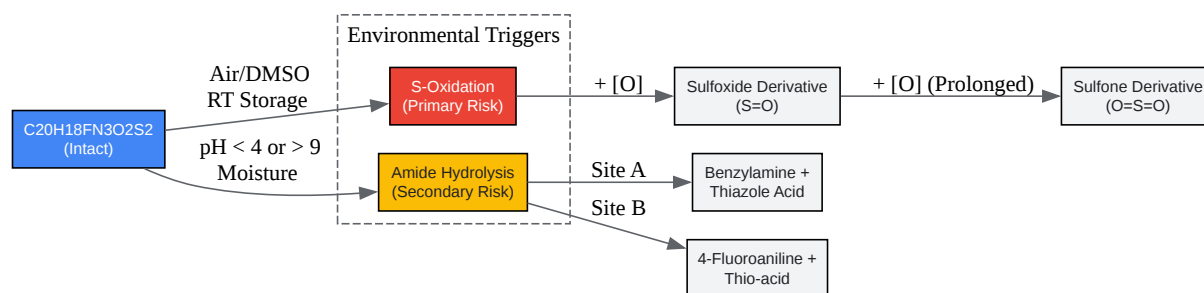
Q: I see precipitation when I add the DMSO stock to my cell culture media. A: This is a "Crash-Out" event. $C_{20}H_{18}FN_3O_2S_2$ is highly lipophilic (LogP ~4).[1][2] Rapid dilution into aqueous media causes precipitation.[2]

- Troubleshooting:
 - Stepwise Dilution: Dilute the DMSO stock into an intermediate buffer (e.g., PBS + 0.1% BSA) before adding to media.
 - Sonication: Mild sonication (30s) can help disperse micro-aggregates.[2]
 - Carrier Protein: Ensure the media contains serum (FBS) or BSA to bind the compound and keep it in solution.[2]

Degradation Mechanism & Pathway Analysis

Understanding how the molecule breaks down allows you to prevent it.[2] The primary risks are S-Oxidation and Amide Hydrolysis.[2]

Pathway Diagram



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Figure 1: Primary degradation pathways for $C_{20}H_{18}FN_3O_2S_2$.^{[1][2]} Note that S-oxidation is the dominant failure mode in DMSO solution at room temperature.^[2]

Standard Operating Procedures (SOPs)

Protocol 1: Preparation of Stable Stock Solutions

Objective: Create a 10 mM stock solution in DMSO with maximal stability.

- Weighing: Weigh the solid compound in a low-humidity environment.
- Solvent: Use anhydrous DMSO (Grade: $\geq 99.9\%$, Water content $< 0.005\%$).^{[1][2]}
 - Why? Water in DMSO catalyzes hydrolysis and lowers solubility.^[2]
- Dissolution: Vortex for 1 minute. If particles persist, sonicate for 30 seconds at ambient temperature.^[2]
- Aliquot: Immediately dispense into amber glass vials or light-blocking PCR tubes (20–50 μ L aliquots).
 - Why? Amber glass prevents UV-induced thioether oxidation.^[2]
- Storage: Store at -80°C for up to 6 months.

Protocol 2: Quality Control (QC) Check

Objective: Verify compound integrity before critical assays.

- Method: RP-HPLC or UPLC.^[2]
- Column: C18 (e.g., Agilent Zorbax or Waters BEH), 1.7 μm or 3.5 μm .^[2]
- Mobile Phase:
 - A: Water + 0.1% Formic Acid^[2]

- B: Acetonitrile + 0.1% Formic Acid[2]
- Gradient: 5% B to 95% B over 10 minutes.
- Detection: UV at 254 nm (Aromatic) and 280 nm (Thiazole).[2]
- Acceptance Criteria:
 - Main peak area > 95%.[2]
 - No new peaks at RRT (Relative Retention Time) ~0.8 (indicative of more polar Sulfoxides). [2]

References & Grounding

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 - Commercial source verifying the availability and standard handling of the compound.[2]

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